

# Application Notes and Protocols: 8-Chloroquinazolin-4-OL in Cancer Cell Lines

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## Compound of Interest

Compound Name: 8-Chloroquinazolin-4-OL

Cat. No.: B019579

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These application notes provide a comprehensive overview of the potential use of **8-Chloroquinazolin-4-OL** as an anticancer agent, focusing on its role as a PARP-1 inhibitor. The included protocols offer detailed methodologies for evaluating its efficacy and mechanism of action in various cancer cell lines.

## Introduction

**8-Chloroquinazolin-4-OL** is a small molecule belonging to the quinazoline class of compounds, which are known for their diverse biological activities. Notably, **8-Chloroquinazolin-4-OL** has been identified as an inhibitor of Poly (ADP-ribose) polymerase 1 (PARP-1), an enzyme crucial for DNA repair.<sup>[1]</sup> Inhibition of PARP-1 can lead to the accumulation of DNA damage, particularly in cancer cells with existing DNA repair defects (e.g., BRCA1/2 mutations), ultimately triggering cell death. This principle, known as synthetic lethality, makes PARP inhibitors a promising class of targeted cancer therapies.<sup>[2][3]</sup>

These notes provide a framework for investigating the anticancer properties of **8-Chloroquinazolin-4-OL**, with a focus on its PARP-1 inhibitory activity and its subsequent effects on cancer cell viability, apoptosis, and DNA damage signaling.

## Data Presentation

The following tables are templates for summarizing quantitative data obtained from the experimental protocols outlined below.

Table 1: PARP-1 Inhibition

Compound	Target	IC50 (μM)	Assay Type	Reference
8-Chloroquinazolin-4-OL	PARP-1	5.65	Enzymatic Assay	[1]
User-Generated Data				

Table 2: Cell Viability (IC50 Values in μM)

Cancer Cell Line	8-Chloroquinazolin-4-OL (72h)	Positive Control (e.g., Olaparib)
e.g., MCF-7 (Breast)	User-Generated Data	User-Generated Data
e.g., A549 (Lung)	User-Generated Data	User-Generated Data
e.g., HCT116 (Colon)	User-Generated Data	User-Generated Data
e.g., OVCAR-3 (Ovarian)	User-Generated Data	User-Generated Data

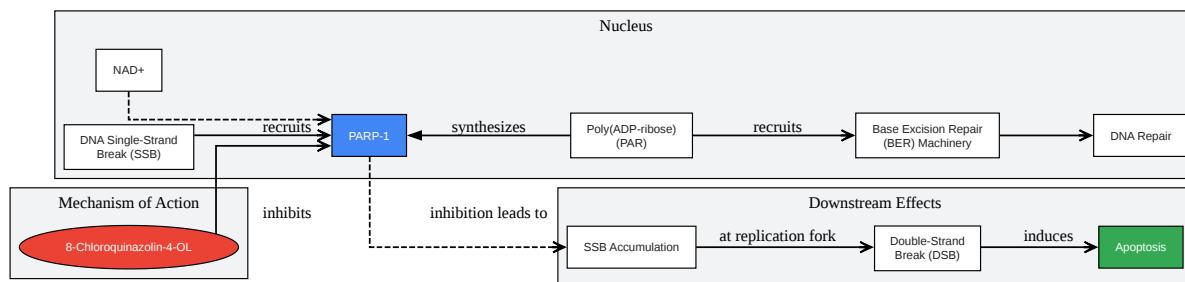
Table 3: Apoptosis Induction

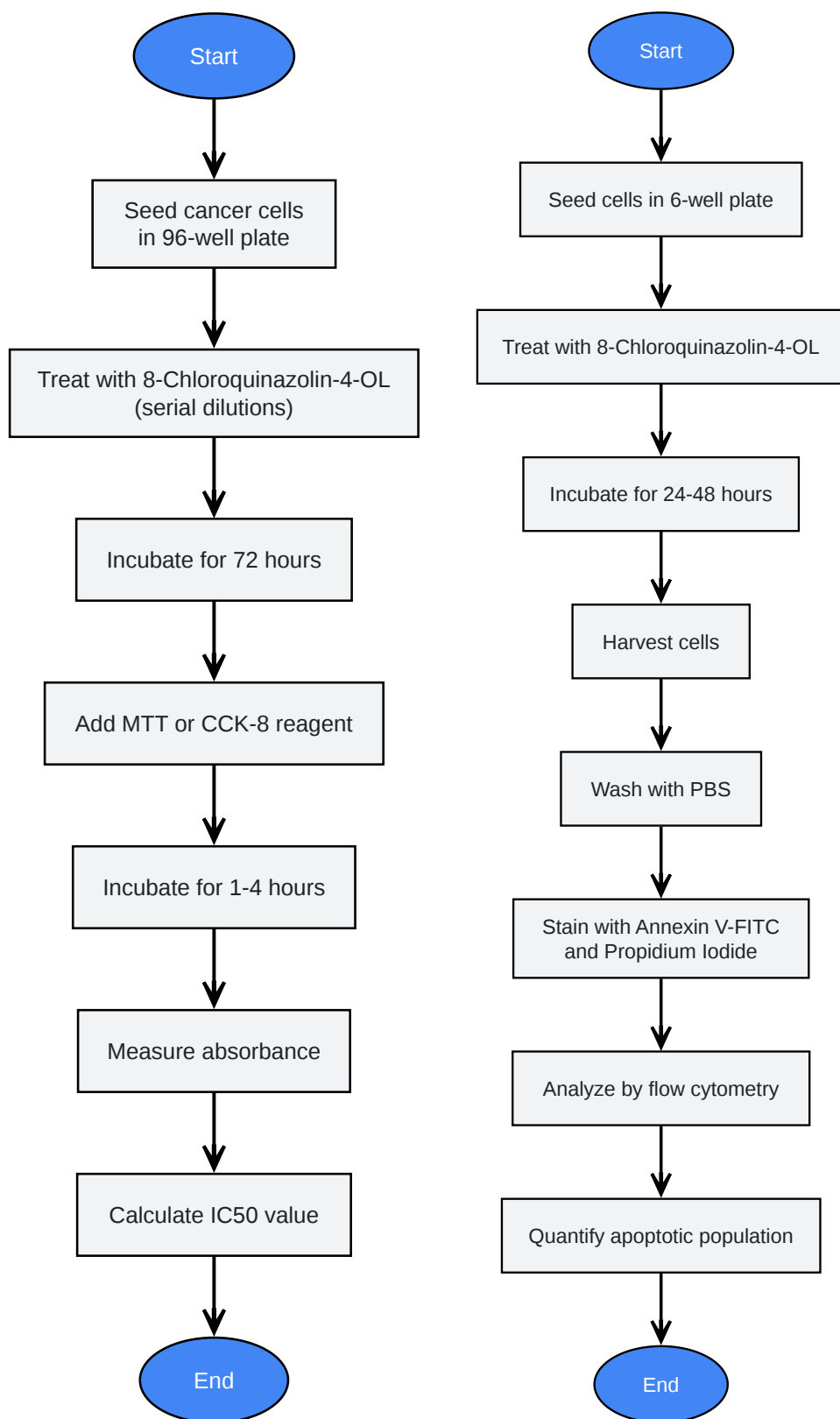
Cancer Cell Line	Treatment	% Apoptotic Cells (Annexin V+)
e.g., MCF-7	Vehicle Control	User-Generated Data
8-Chloroquinazolin-4-OL (IC50)	User-Generated Data	
8-Chloroquinazolin-4-OL (2x IC50)	User-Generated Data	

Table 4: Protein Expression Analysis (Western Blot)

Target Protein	Cancer Cell Line	Treatment	Fold Change vs. Vehicle
Cleaved PARP-1	e.g., MCF-7	8-Chloroquinazolin-4-OL	User-Generated Data
$\gamma$ H2AX	e.g., MCF-7	8-Chloroquinazolin-4-OL	User-Generated Data

## Mandatory Visualizations





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## References

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